

Personal protective equipment for handling p-Tolyl octanoate

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Compound of Interest

Compound Name: *p*-Tolyl octanoate

Cat. No.: B1582236

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Essential Safety and Handling Guide for p-Tolyl Octanoate

This document provides crucial safety protocols and logistical information for researchers, scientists, and drug development professionals handling **p-Tolyl octanoate**. The following procedural guidance is designed to ensure safe operational use and disposal in a laboratory setting.

Hazard Identification and Physicochemical Data

While **p-Tolyl octanoate** is utilized as a flavor and fragrance ingredient and is considered to have low toxicity at current use levels, it is imperative to handle it with care as with any laboratory chemical.^{[1][2][3]} A full substance-specific Safety Data Sheet (SDS) should always be consulted prior to use. Based on data for similar chemical structures, potential hazards may include skin and eye irritation.^[4]

Physicochemical Properties

Property	Value	Reference
CAS Number	59558-23-5	[2][5]
Molecular Formula	C ₁₅ H ₂₂ O ₂	[2][5]
Molecular Weight	234.33 g/mol	[2]
Appearance	Colorless oily liquid	[6][7]

| Solubility | Almost insoluble in water; soluble in alcohol and oils. |[6][7] |

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety during the handling of **p-Tolyl octanoate**. The following table outlines the recommended PPE for various laboratory operations.

Operation	Eye & Face Protection	Hand Protection	Body Protection	Respiratory Protection
Routine Handling & Weighing	Safety glasses with side shields	Chemical-resistant gloves (e.g., Nitrile, Neoprene)	Laboratory coat	Not generally required if handled in a well-ventilated area.
Transferring or Splash Risk	Chemical safety goggles or face shield	Chemical-resistant gloves (e.g., Nitrile, Neoprene)[8][9]	Chemical-resistant apron over a laboratory coat	Use in a certified chemical fume hood.
Spill Cleanup	Chemical safety goggles and face shield	Heavy-duty chemical-resistant gloves (e.g., Polyvinyl alcohol (PVA), Viton)[8]	Chemical-resistant suit or coveralls	Air-purifying respirator with organic vapor cartridges, if spill is large or in a poorly ventilated area.

Operational and Disposal Plans

Adherence to standardized procedures is critical for minimizing risks. The following step-by-step guidance covers the lifecycle of **p-Tolyl octanoate** in the laboratory, from initial handling to final disposal.

A. Safe Handling Protocol

- Preparation: Before handling, ensure that an appropriate spill kit is readily available. Always read the substance-specific Safety Data Sheet (SDS).
- Ventilation: Handle **p-Tolyl octanoate** in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.[\[10\]](#)
- Donning PPE: Wear the appropriate PPE as specified in the table above.
- Handling: Avoid direct contact with skin, eyes, and clothing.[\[10\]](#) Prevent the formation of aerosols.
- Storage: Keep the container tightly closed and store it in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[\[4\]](#)[\[11\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling.[\[4\]](#)[\[6\]](#)

B. First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists.[\[4\]](#)[\[10\]](#)
- Skin Contact: Remove all contaminated clothing immediately. Wash the affected skin area with plenty of soap and water.[\[4\]](#)[\[11\]](#) If skin irritation occurs, seek medical advice.
- Inhalation: Move the exposed person to fresh air. If they feel unwell or have difficulty breathing, seek immediate medical attention.[\[4\]](#)[\[10\]](#)

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek medical attention if the person feels unwell.[10][11]

C. Spill Response Plan

Prompt and correct action is necessary to control and clean up any spills.

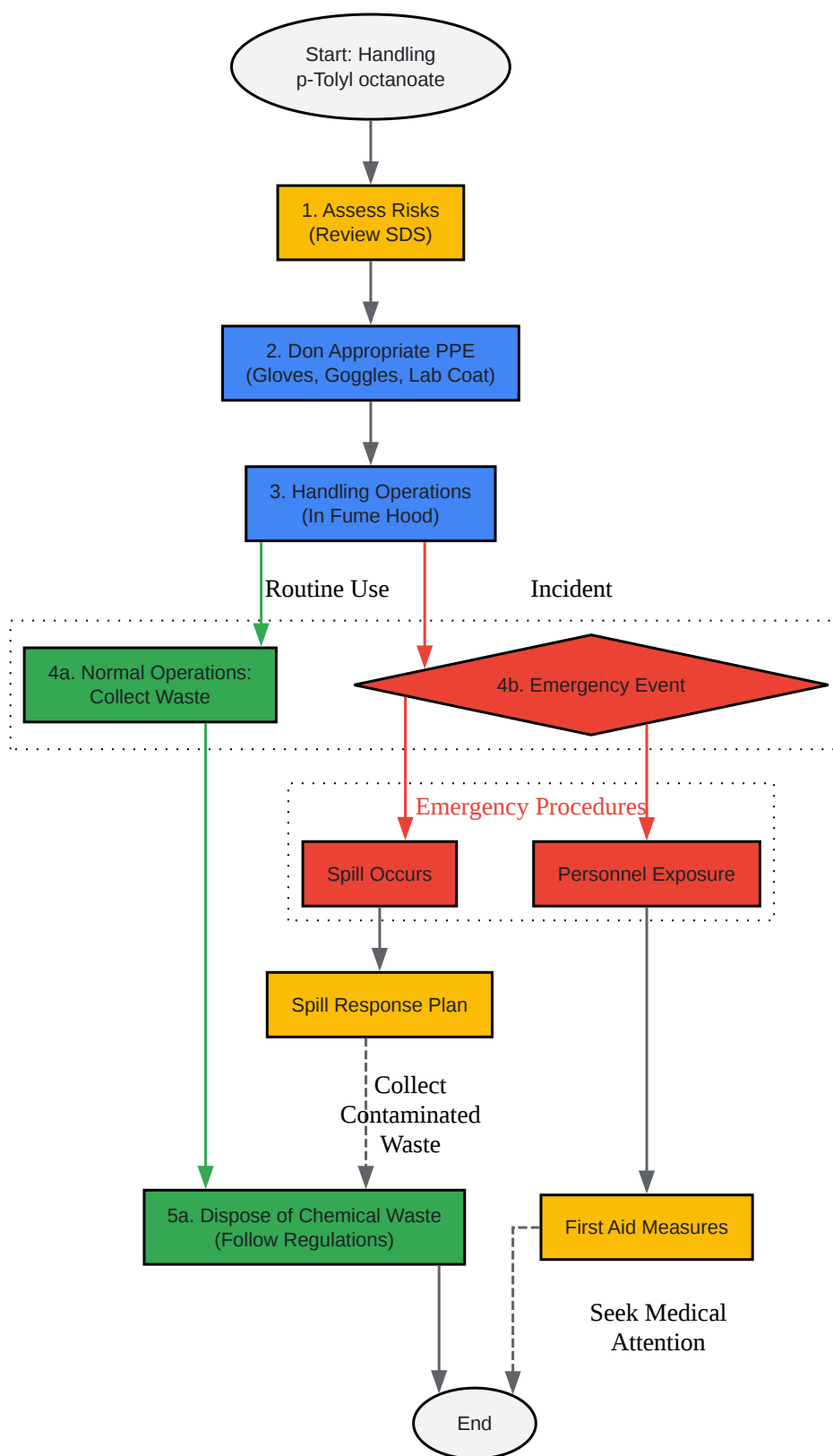
- Alert & Evacuate: Immediately alert personnel in the vicinity and evacuate non-essential personnel from the spill area.
- Assess & Secure: Determine the extent of the spill. If the spill is large, flammable, or involves personnel contamination, call for emergency response. Control all ignition sources.[11]
- Don PPE: Wear the appropriate PPE for spill cleanup, including respiratory protection if necessary.
- Containment: For liquid spills, create a dike around the spill using an inert, non-combustible absorbent material such as sand, vermiculite, or commercial sorbent pads.
- Cleanup: Carefully absorb the spilled material, working from the outside in to prevent spreading. Do not use combustible materials like paper towels.
- Collection: Place all contaminated absorbent materials and any contaminated PPE into a sealable, properly labeled container for hazardous waste.[4][11]
- Decontamination: Clean the spill area with a mild detergent and water.
- Ventilation: Ventilate the area until the atmosphere is clear.

D. Disposal Plan

- Waste Collection: All waste containing **p-Tolyl octanoate**, including contaminated absorbents and disposable PPE, must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Disposal: Dispose of the chemical waste through an approved hazardous waste disposal facility, in accordance with all local, state, and federal regulations.[4][11] Do not pour down the drain.

Disclaimer: This guide is intended for informational purposes and should be used as a supplement to, not a replacement for, a formal risk assessment and the manufacturer's Safety Data Sheet (SDS). Always prioritize safety and adhere to your institution's specific chemical hygiene plan.

Workflow for Safe Handling of p-Tolyl Octanoate



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Caption: Logical workflow for the safe handling of **p-Tolyl octanoate**.

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References

- 1. [fragrancematerialsafetyresource.elsevier.com](https://www.fragrancematerialsafetyresource.elsevier.com) [fragrancematerialsafetyresource.elsevier.com]
- 2. p-Cresyl octanoate | C₁₅H₂₂O₂ | CID 43046 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. RIFM fragrance ingredient safety assessment, p-tolyl octanoate, CAS Registry Number 59558-23-5 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. para-Tolyl octanoate [webbook.nist.gov]
- 6. N-OCTANOIC ACID P-TOLYL ESTER | 59558-23-5 [amp.chemicalbook.com]
- 7. N-OCTANOIC ACID P-TOLYL ESTER | 59558-23-5 [chemicalbook.com]
- 8. calpaclab.com [calpaclab.com]
- 9. Chemical-Resistant Gloves | Memco Safety Supply - Page 3 [memcosafety.com]
- 10. tcichemicals.com [tcichemicals.com]
- 11. sigmaaldrich.com [sigmaaldrich.com]
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